

Advanced NMR Characterization Guide: 3-Iodo-1-methylpyridinium Iodide

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Compound of Interest

Compound Name: 3-Iodo-1-methylpyridiniumiodide

CAS No.: 36913-38-9

Cat. No.: B3263171

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Executive Summary & Strategic Context

Product: 3-Iodo-1-methylpyridinium iodide CAS: 5076-06-2 (Base analogue reference); Specific Salt ID varies by isotope/counterion. Primary Application: Synthetic precursor for radiopharmaceuticals (e.g., I-123/I-131 radiotracers), ionic liquid constituent, and model compound for pyridinium neurotoxicity studies.

This guide provides a technical comparison of the NMR spectral signature of 3-Iodo-1-methylpyridinium iodide against its primary synthetic precursor, 3-Iodopyridine, and its structural isomers. For drug development professionals, accurate characterization of this quaternary ammonium salt is critical when validating methylation efficiency in radiotracer synthesis or analyzing metabolic stability.

Why This Analysis Matters

In medicinal chemistry, the transformation from a neutral pyridine base to a cationic pyridinium salt drastically alters pharmacokinetics and solubility. NMR spectroscopy is the definitive method to quantify this conversion. This guide focuses on the diagnostic chemical shift

perturbations (Δ) induced by the N-methyl group and the inductive influence of the iodine substituent.

Synthesis & Structural Identity

To understand the spectra, one must understand the origin. The product is synthesized via the Menshutkin reaction—a nucleophilic substitution where the pyridine nitrogen attacks methyl iodide.

Experimental Workflow

The following diagram illustrates the synthesis and the critical decision points for NMR sampling.

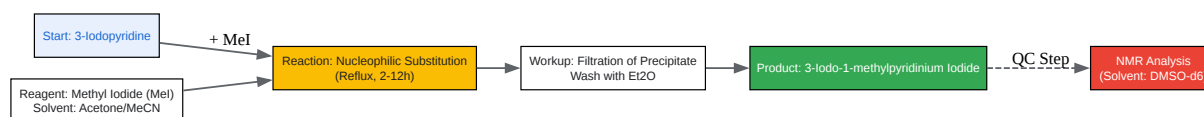


Figure 1: Synthesis workflow converting 3-iodopyridine to the N-methylated salt, highlighting the QC checkpoint.

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Comparative NMR Analysis (Performance Review)

Comparison 1: Quaternization Effect (Salt vs. Free Base)

The most critical quality control step is confirming complete methylation. The formation of the cationic charge on the nitrogen creates a strong deshielding effect (paramagnetic shift) on the ring protons.

Objective: Distinguish product from unreacted starting material.

Proton Assignment	3-Iodopyridine (Free Base) (ppm)	3-Iodo-1-methylpyridinium (Salt) (ppm)	(Shift)	Mechanistic Cause
N-CH ₃	N/A	4.35 - 4.45 (s)	N/A	Diagnostic Singlet. Confirms methylation.
H-2 (Ortho)	~8.84	~9.55	+0.71	Proximity to cationic N ⁺ ; strongest deshielding.
H-6 (Ortho)	~8.56	~9.05	+0.49	Proximity to cationic N ⁺ ; distinct from H-2 due to Iodine.
H-4 (Para)	~8.13	~8.80	+0.67	Resonance effect of N ⁺ withdraws density.
H-5 (Meta)	~7.23	~8.10	+0.87	General ring deshielding.

Note: Chemical shifts are representative values in DMSO-d₆. Exact values may vary ± 0.05 ppm depending on concentration and temperature.

Key Insight: The appearance of the N-methyl singlet around 4.4 ppm is the primary "Go/No-Go" signal. If the integration of this peak is less than 3:1 relative to the H-2 proton, the sample likely contains impurities or hydrolysis products.

Comparison 2: Regioisomer Distinction (3-Iodo vs. 2-Iodo/4-Iodo)

In drug development, ensuring the iodine remains at the 3-position is vital for maintaining metabolic stability (preventing rapid oxidation at the 2/6 positions).

- 3-Iodo Isomer (Target): Asymmetric. H-2 is a singlet (or fine doublet). H-6 is a doublet. H-4 and H-5 show complex coupling.
- 4-Iodo Isomer (Alternative): Symmetric AA'BB' system (if N-methylated). The spectrum would show two distinct doublets (intensity 2H each).
- 2-Iodo Isomer (Alternative): H-6 is the only proton adjacent to Nitrogen. The spectrum is heavily crowded in the 7.5-8.5 region with only one highly deshielded proton.

Comparison 3: Solvent Effects (DMSO-d6 vs. D2O)

The choice of solvent significantly impacts the "performance" of the spectral resolution due to ion-pairing effects.

- DMSO-d6: Best for resolution. The iodide counterion is solvated, leaving the pyridinium cation free. Peaks are sharp.
- D2O: Peaks may shift slightly upfield due to tighter ion pairing or hydration shells. Exchangeable protons (if any side products exist) will disappear.

Experimental Protocols

Protocol A: Standard ¹H NMR Acquisition

Purpose: Routine purity check (>95% purity requirement).

- Sample Prep: Dissolve 10-15 mg of 3-Iodo-1-methylpyridinium iodide in 0.6 mL of DMSO-d6.
 - Why DMSO? It prevents the aggregation often seen with iodide salts in non-polar solvents.
- Instrument: 400 MHz or higher (600 MHz preferred for resolving H-4/H-5 coupling).
- Parameters:
 - Pulse Angle: 30°

- Relaxation Delay (D1): 1.0 s (Minimum). For quantitative integration (qNMR), increase to 5.0 s (5x T1).
- Scans: 16 (Sufficient due to high solubility).
- Temperature: 298 K.
- Processing: Apply exponential multiplication (LB = 0.3 Hz) to enhance signal-to-noise. Reference DMSO residual peak to 2.50 ppm.

Protocol B: ^{13}C NMR Verification

Purpose: Confirming the carbon skeleton and iodine position.

- Key Signals:
 - C-I (Carbon 3): Look for a signal significantly shielded (upfield) relative to other aromatic carbons, typically around 95-100 ppm due to the "Heavy Atom Effect" of Iodine.
 - N-Me: Distinct signal at ~48-50 ppm.

Logical Assignment Pathway

Use the following logic gate to assign peaks in your spectrum.

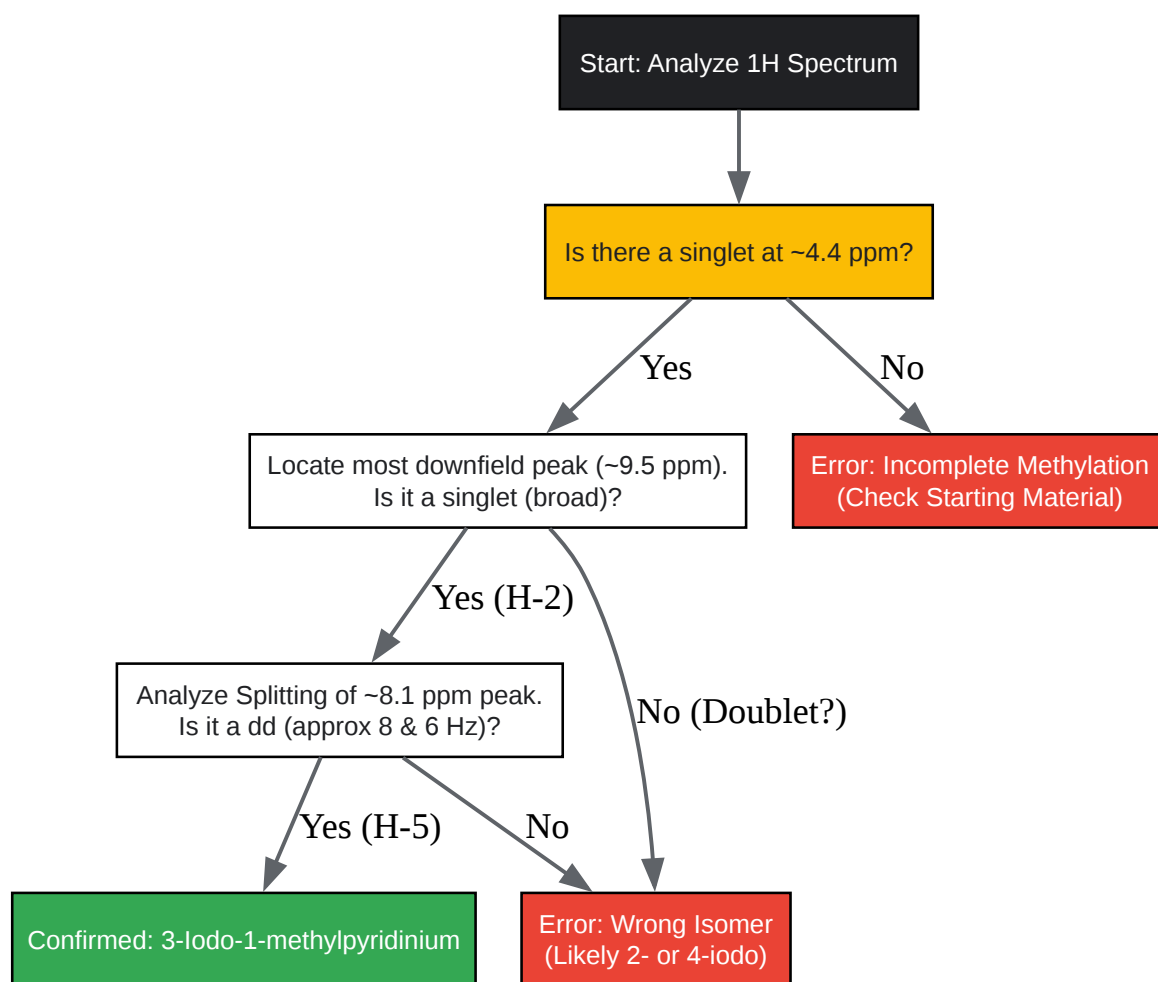


Figure 2: Step-by-step logic gate for spectral verification of the target compound.

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References

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